

Technical Guide on ICI 211965 (CAS number 129424-08-4)

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Compound of Interest

Compound Name: ICI 211965

Cat. No.: B1674351

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Initial Analysis Reveals Mismatched Pharmacological Target

An in-depth review of scientific and chemical literature for the compound **ICI 211965**, identified by CAS number 129424-08-4, indicates a primary mechanism of action inconsistent with the requested focus on D1-like dopamine receptor antagonism. The available data consistently and conclusively characterize **ICI 211965** as a selective and potent inhibitor of 5-Lipoxygenase (5-LPO).

Our comprehensive search of pharmacological databases and scientific publications did not yield any evidence to support the classification of **ICI 211965** as a dopamine D1 receptor antagonist. Key resources consistently highlight its role in the leukotriene pathway. For instance, MedChemExpress describes **ICI 211965** (also known as ZM-211965) as a selective and orally potent 5-Lipoxygenase (5-LPO) inhibitor^[1].

Given this discrepancy, a technical guide focusing on the core pharmacology of **ICI 211965** as a D1 receptor antagonist cannot be accurately generated. The fundamental premise of the request is not supported by the existing body of scientific literature.

We can, however, offer to produce a detailed technical guide on the established pharmacology of **ICI 211965** as a 5-Lipoxygenase inhibitor. Such a guide would include:

- **Chemical and Physical Properties:** A summary of its molecular structure, formula, molecular weight, and other relevant physicochemical data.

- Mechanism of Action: A detailed explanation of its inhibitory effects on 5-Lipoxygenase and the subsequent impact on the biosynthesis of leukotrienes.
- Pharmacological Data: Tabulated in vitro and in vivo data, including IC50 values and other relevant metrics of potency and selectivity.
- Experimental Protocols: Methodologies for relevant assays, such as those used to determine 5-LPO inhibition.
- Signaling Pathway Diagrams: Visual representations of the arachidonic acid cascade and the role of 5-lipoxygenase, created using Graphviz (DOT language) as requested.

Alternatively, if the user has a different compound with known D1 receptor antagonist activity, we would be pleased to generate a comprehensive technical guide on that specific molecule.

We await your clarification to proceed with a scientifically accurate and relevant technical document.

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References

- 1. medchemexpress.com [medchemexpress.com]
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